

Application Note & Large-Scale Synthesis

Protocol: 5-Bromo-N-methoxy-N-methylpicolinamide

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Compound of Interest

Compound Name: 5-Bromo-N-methoxy-N-methylpicolinamide

CAS No.: 1211592-38-9

Cat. No.: B1529265

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Abstract

This document provides a comprehensive, field-tested protocol for the large-scale synthesis of **5-Bromo-N-methoxy-N-methylpicolinamide**, a critical Weinreb amide intermediate in modern organic synthesis. The protocol is designed for scalability, safety, and high-yield production, catering to the needs of researchers in pharmaceutical and agrochemical development. We detail a robust two-step synthetic route commencing with the oxidation of 5-bromo-2-methylpyridine to 5-bromopicolinic acid, followed by its conversion to the target Weinreb amide via an acyl chloride intermediate. The causality behind critical process parameters, rigorous safety procedures for handling hazardous reagents, and detailed analytical methods for in-process and final product validation are thoroughly discussed.

Introduction and Scientific Rationale

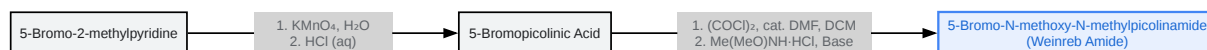
5-Bromo-N-methoxy-N-methylpicolinamide is a specialized N,O-dimethyl-hydroxamate, commonly known as a Weinreb-Nahm amide.^[1] Its significance in synthetic chemistry stems

from its unique reactivity profile. Unlike more reactive carboxylic acid derivatives such as esters or acyl chlorides, Weinreb amides react with a single equivalent of potent organometallic nucleophiles (e.g., Grignard or organolithium reagents) to produce ketones in high yields, effectively preventing the common side-reaction of over-addition to form tertiary alcohols.[2] This remarkable selectivity is attributed to the formation of a stable, five-membered chelated tetrahedral intermediate which resists further nucleophilic attack until acidic workup.[2]

The protocol herein is optimized for large-scale production, prioritizing process safety, atom economy, and ease of purification.

Overall Synthetic Strategy

The synthesis is executed in two primary stages, designed for operational efficiency and scalability. The first stage involves the synthesis of the key carboxylic acid precursor, followed by its conversion to the target Weinreb amide.



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Figure 1: Overall two-step synthesis scheme.

Materials and Equipment

Reagents and Consumables

Reagent	CAS Number	Molecular Weight	Grade	Notes
5-Bromo-2-methylpyridine	3430-13-5	172.02	≥98%	Starting Material
Potassium Permanganate	7722-64-7	158.03	ACS Reagent, ≥99%	Oxidizing Agent
Oxalyl Chloride	79-37-8	126.93	≥98%	HIGHLY TOXIC & CORROSIVE
N,N-Dimethylformamide (DMF)	68-12-2	73.09	Anhydrous, ≥99.8%	Catalyst
N,O-Dimethylhydroxylamine HCl	6638-79-5	97.54	≥98%	Amide forming reagent
Dichloromethane (DCM)	75-09-2	84.93	Anhydrous, ≥99.8%	Solvent
Triethylamine (TEA)	121-44-8	101.19	≥99.5%, distilled	Base
Hydrochloric Acid (HCl)	7647-01-0	36.46	37% (w/w), ACS Reagent	For pH adjustment
Sodium Bicarbonate (NaHCO ₃)	144-55-8	84.01	ACS Reagent	For neutralization
Magnesium Sulfate (MgSO ₄)	7487-88-9	120.37	Anhydrous	Drying Agent

Equipment

- Large-scale glass reactor (10-50 L) with overhead mechanical stirrer, temperature probe, reflux condenser, and nitrogen inlet/outlet.

- Addition funnel for controlled liquid addition.
- Heating/cooling circulator bath.
- Large filtration apparatus (Büchner funnel).
- Rotary evaporator with vacuum pump.
- Appropriate Personal Protective Equipment (PPE): Chemical-resistant gloves, splash goggles, face shield, lab coat, acid-gas respirator cartridges.[3][4]
- A properly functioning chemical fume hood is mandatory for all steps involving oxalyl chloride.[5]

Detailed Synthesis Protocol

Stage 1: Synthesis of 5-Bromopicolinic Acid

This procedure involves the oxidation of the methyl group of 5-bromo-2-methylpyridine using potassium permanganate.[6][7]

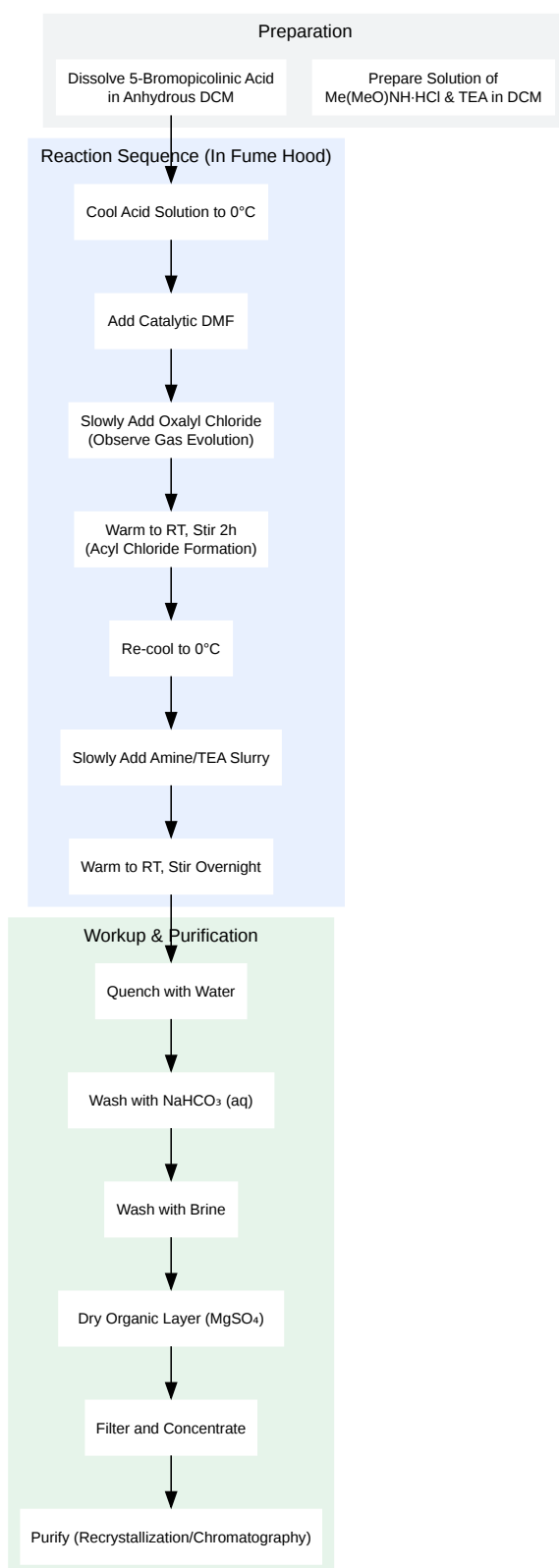
Step-by-Step Protocol:

- **Reactor Setup:** Charge a 20 L reactor with 10 L of deionized water and 5-bromo-2-methylpyridine (1.0 kg, 5.81 mol).
- **Heating:** Begin vigorous stirring and heat the mixture to 80°C.
- **Oxidant Addition:** Once the temperature has stabilized, begin the portion-wise addition of potassium permanganate (3.66 kg, 23.16 mol, 4.0 equiv.).
 - **Causality:** Adding the oxidant in portions is critical to control the exotherm of the reaction and prevent a runaway thermal event. Monitor the internal temperature closely, maintaining it between 85-90°C.[6] Each addition will cause a temperature spike and a color change to deep purple, which will slowly dissipate to brown manganese dioxide (MnO₂) as the reaction proceeds.

- **Reaction:** After the final addition, maintain the reaction at 90°C for 2-3 hours, or until TLC/LC-MS analysis of a quenched aliquot indicates complete consumption of the starting material.
- **Workup - Filtration:** Cool the reaction mixture to room temperature. Filter the thick suspension through a pad of celite to remove the MnO₂ precipitate. Wash the filter cake thoroughly with water (2 x 2 L).
- **Workup - Acidification:** Combine the filtrates and cool to 10°C in an ice bath. Slowly add concentrated hydrochloric acid to adjust the pH to 4-5.
 - **Causality:** The product, 5-bromopicolinic acid, is soluble as its potassium salt at high pH. Acidification protonates the carboxylate, causing the neutral product to precipitate out of the aqueous solution.^[7]
- **Isolation:** A white solid will precipitate. Stir the slurry at 5°C for 1 hour to maximize crystallization. Collect the solid by filtration, wash with cold water (2 x 1 L), and dry under vacuum at 50°C to a constant weight.
 - **Expected Yield:** 75-85% (880 g - 1.0 kg).

Stage 2: Synthesis of 5-Bromo-N-methoxy-N-methylpicolinamide

This stage involves the conversion of the carboxylic acid to a highly reactive acyl chloride, followed by immediate reaction with N,O-dimethylhydroxylamine hydrochloride to form the stable Weinreb amide.^{[1][8]}



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Figure 2: Step-by-step workflow for Weinreb amide formation.

Step-by-Step Protocol:

- **Reactor Setup:** In a 20 L reactor under a nitrogen atmosphere, suspend 5-bromopicolinic acid (880 g, 4.36 mol) in anhydrous dichloromethane (DCM, 9 L).
- **Catalyst Addition:** Add a catalytic amount of anhydrous N,N-dimethylformamide (DMF, 10 mL).
 - **Causality:** DMF catalyzes the formation of the Vilsmeier reagent in situ, which is the active chlorinating species, accelerating the reaction.
- **Acyl Chloride Formation:** Cool the suspension to 0°C. Slowly add oxalyl chloride (420 mL, 4.79 mol, 1.1 equiv.) via an addition funnel over 1 hour.
 - **Safety:** This step is highly hazardous. It produces gaseous byproducts (CO, CO₂, HCl) and must be performed in a well-ventilated fume hood.^[9] The reaction is exothermic; slow addition is crucial to maintain temperature control.^{[3][5]}
- **Reaction:** After the addition is complete, allow the mixture to slowly warm to room temperature and stir for 2-3 hours. The reaction mixture should become a clear, homogeneous solution, indicating the formation of the soluble acyl chloride.
- **Amine Preparation:** In a separate flask, suspend N,O-dimethylhydroxylamine hydrochloride (468 g, 4.79 mol, 1.1 equiv.) in anhydrous DCM (2 L) and cool to 0°C. Slowly add triethylamine (TEA, 1.33 L, 9.58 mol, 2.2 equiv.).
 - **Causality:** One equivalent of TEA is required to neutralize the HCl salt of the hydroxylamine, and a second equivalent is needed to quench the HCl generated during the subsequent amidation reaction.
- **Weinreb Amide Formation:** Re-cool the acyl chloride solution to 0°C. Slowly add the slurry of the free hydroxylamine/TEA to the reactor over 1 hour, maintaining the internal temperature below 10°C.
- **Final Reaction:** Once the addition is complete, allow the reaction to warm to room temperature and stir overnight. Monitor for completion by TLC/LC-MS.

- Workup - Quench: Carefully quench the reaction by slowly adding 5 L of water.
- Work-up - Extraction: Transfer the mixture to a separatory funnel. Separate the layers. Wash the organic layer sequentially with 1 M HCl (2 x 2 L), saturated NaHCO₃ solution (2 x 2 L), and finally with brine (2 L).
 - Causality: The acid wash removes excess TEA. The bicarbonate wash removes any unreacted starting acid and neutralizes residual acid. The brine wash helps to remove water from the organic layer.
- Isolation: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator. The crude product is typically obtained as a light yellow oil or solid.
- Purification: For large-scale operations, the crude product can often be used directly if purity is sufficient (>95%). If further purification is needed, recrystallization from an ethanol/water or ethyl acetate/hexanes solvent system is effective.
 - Expected Yield: 85-95% (910 g - 1.01 kg).

Safety and Hazard Management

Oxalyl Chloride is extremely hazardous and requires strict safety protocols.^[9]

- Toxicity: It is toxic if inhaled, swallowed, or in contact with skin. It causes severe skin burns and eye damage.^{[3][4][5]}
- Reactivity: It reacts violently with water, releasing toxic gases.^{[5][10]} All glassware must be scrupulously dried, and the reaction must be run under an inert atmosphere (nitrogen or argon).
- Handling: Always handle in a certified chemical fume hood. Wear appropriate PPE, including a face shield, heavy-duty chemical resistant gloves (e.g., butyl rubber), and a lab coat.^[4] Ensure an eyewash station and safety shower are immediately accessible.^[5]
- Spill Management: In case of a spill, evacuate the area. Absorb the spill with an inert, non-combustible material like vermiculite or dry sand. Do NOT use combustible materials like

sawdust.[5] Collect the absorbed material in a sealed container for hazardous waste disposal. Do not add water to the spill.[9]

- Quenching: Unused oxalyl chloride must be quenched carefully. A dilute solution in an inert solvent (like DCM) should be added slowly to a cooled, stirred solution of sodium bicarbonate or a similar weak base.

Analytical Characterization

Technique	Specification	Expected Result for 5-Bromo-N-methoxy-N-methylpicolinamide
Appearance	Visual Inspection	Off-white to light yellow solid
¹ H NMR	(400 MHz, CDCl ₃)	δ ~ 8.65 (d, 1H), 7.95 (dd, 1H), 7.80 (d, 1H), 3.75 (s, 3H), 3.35 (s, 3H)
¹³ C NMR	(100 MHz, CDCl ₃)	δ ~ 165.5, 152.0, 148.0, 141.5, 123.0, 121.5, 61.5, 34.0
LC-MS	(ESI+)	C ₈ H ₉ BrN ₂ O ₂ ; MW: 245.07; Expected [M+H] ⁺ : 245.0, 247.0 (bromine isotope pattern)
Purity	HPLC	≥98% (by area at 254 nm)

Conclusion

This application note provides a validated, scalable, and robust protocol for the synthesis of **5-Bromo-N-methoxy-N-methylpicolinamide**. By detailing the scientific rationale behind key process steps and emphasizing rigorous safety procedures, this guide enables researchers and process chemists to confidently produce this valuable synthetic intermediate in high yield and purity. Adherence to the outlined safety protocols, particularly when handling oxalyl chloride, is paramount for a safe and successful synthesis.

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